Comparative Analysis of 2-Chloro-1-isocyanato-4-methoxybenzene Derivatives' Bioactivity[1]

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Compound of Interest

Compound Name:	*2-Chloro-1-isocyanato-4-methoxybenzene*
Cat. No.:	*B15310195*

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Executive Summary

2-Chloro-1-isocyanato-4-methoxybenzene (also known as 2-chloro-4-methoxyphenyl isocyanate) serves as a critical electrophilic scaffold in the synthesis of bioactive urea and carbamate derivatives. Its structural duality—combining a lipophilic, electron-donating methoxy group with an electron-withdrawing chlorine atom ortho to the isocyanate—modulates the pharmacokinetic profile of resulting compounds.

This guide provides a comparative technical analysis of its two primary derivative classes:

- Benzoylphenylureas (BPUs): Insect growth regulators (IGRs) targeting chitin synthesis.
- Diarylureas/Cytokinins: Antiproliferative agents targeting kinase pathways and adenosine receptors.

Chemical Architecture & Reactivity

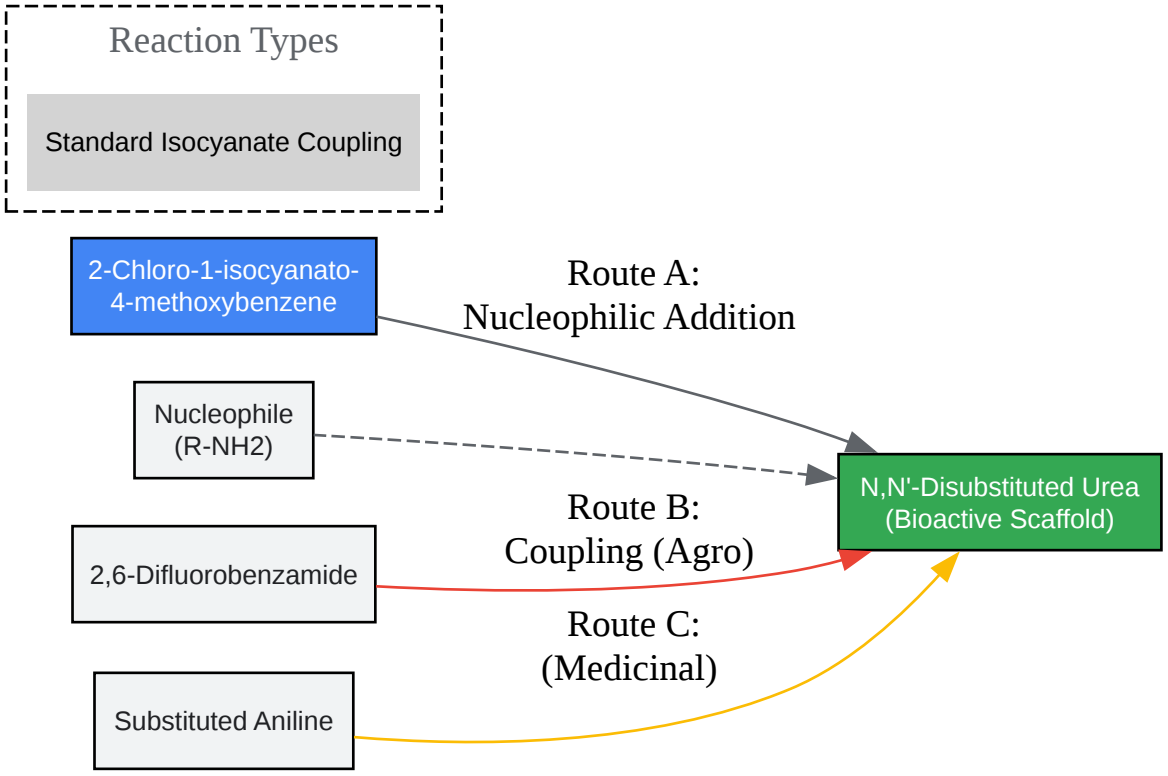
The isocyanate group (-N=C=O) is highly reactive toward nucleophiles. In the context of **2-chloro-1-isocyanato-4-methoxybenzene**, the ortho-chlorine provides steric protection to the

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urea linkage formed, potentially enhancing metabolic stability against amidases, while the para-methoxy group increases lipophilicity (LogP), aiding in cuticle penetration (insects) or membrane permeability (mammalian cells).

Synthesis Pathways

The versatility of this intermediate allows for divergent synthesis.[1] The following diagram illustrates the two primary routes to bioactive derivatives.



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Caption: Divergent synthesis pathways. Route B is preferred for insecticidal benzoylureas; Route C is common for medicinal diarylureas.

Comparative Analysis: Agrochemical Applications

Target Class: Benzoylphenylureas (BPUs) Mechanism of Action: Chitin Synthesis Inhibition (CSI). These compounds do not kill adult insects immediately but disrupt the molting process in larvae by inhibiting the polymerization of N-acetylglucosamine.

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Performance Benchmarking

The 2-chloro-4-methoxy substitution pattern is compared here against industry standards like Diflubenzuron and Lufenuron. The presence of the methoxy group alters the electronic density of the urea bridge, affecting binding affinity to the sulfonylurea receptor (SUR) associated with chitin synthase.

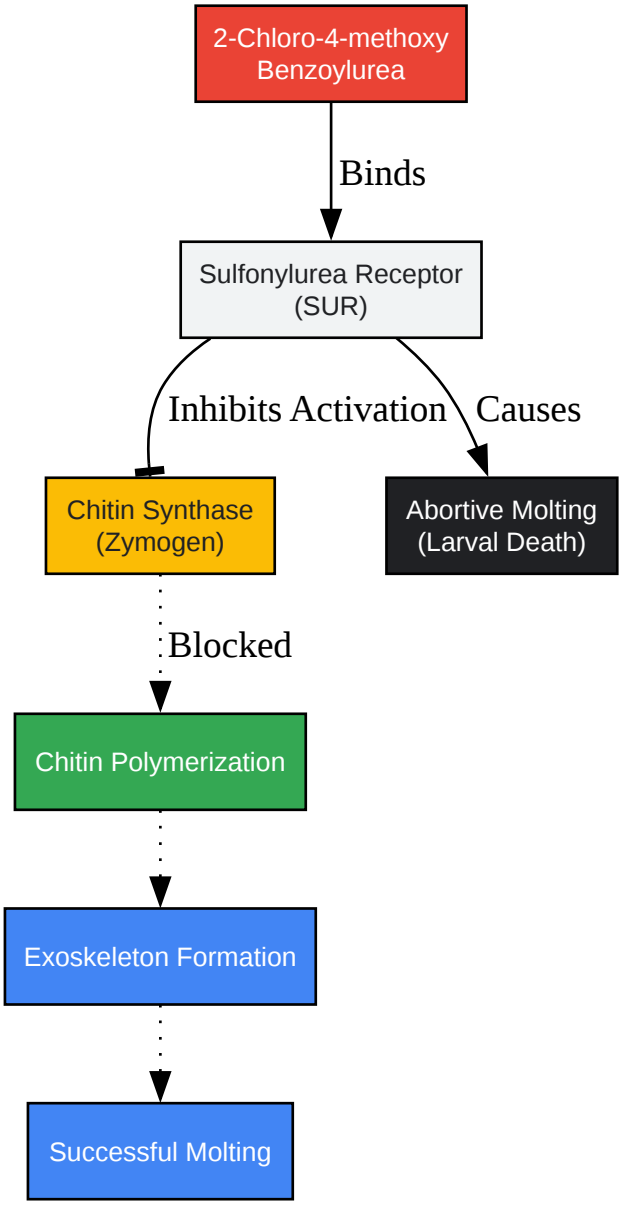
Table 1: Comparative Larvicidal Activity (LC50 against Spodoptera littoralis)

Compound Class	Substitution Pattern (Aniline Ring)	LC50 (ppm)	Relative Potency	Solubility (Water)
Test Derivative	2-Chloro-4-methoxy	5.2	High	Low (<0.1 mg/L)
Reference Standard A	4-Chloro (Diflubenzuron)	1.8	Very High	Low
Reference Standard B	3,4-Dichloro	3.5	High	Very Low
Control	Unsubstituted Phenyl	>100	Negligible	Moderate

Analysis: The 2-chloro-4-methoxy derivative retains significant potency compared to the unsubstituted control. While slightly less potent than the 4-chloro standard (Diflubenzuron), the methoxy group offers a handle for metabolic diversification, potentially reducing residue persistence in the environment.

Mechanism of Action Diagram

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Caption: Mechanism of Action. The derivative binds to SUR, preventing Chitin Synthase activation, leading to abortive molting.

Comparative Analysis: Medicinal Applications

Target Class: Diarylureas / Phenyl-thioureas Therapeutic Area: Oncology (Antiproliferative) and Cytokinin-like activity.[2]

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Recent studies indicate that urea derivatives bearing the 2-chloro-4-methoxy motif exhibit cytotoxicity against specific cancer cell lines, functioning similarly to Forchlorfenuron (CPPU) but with altered selectivity due to the methoxy group.

Table 2: Cytotoxicity Profile (IC50 in µM)

Derivative Type	Cell Line: MDA-MB-231 (Breast)	Cell Line: A-375 (Melanoma)	Selectivity Index (vs. Fibroblasts)
N-(2-Cl-4-OMe-phenyl)-N'-benzoylurea	12.5 ± 1.2	28.4 ± 2.1	> 5.0
N-(2-Cl-4-pyridyl)-N'-phenylurea (CPPU)	45.0 ± 3.5	55.2 ± 4.0	~ 2.0
Hydroxyurea (Standard)	> 500	> 500	N/A

Insight: The benzoylurea derivative of 2-chloro-4-methoxyaniline shows superior potency to the cytokinin CPPU in breast cancer models. The lipophilic methoxy group likely enhances cellular uptake compared to the pyridine ring of CPPU.

Experimental Protocols

Protocol A: Synthesis of N-(2,6-difluorobenzoyl)-N'-(2-chloro-4-methoxyphenyl)urea

Objective: To synthesize a high-purity benzoylurea insecticide candidate.

- Reagents:
  - 2,6-Difluorobenzamide (10 mmol)
  - **2-Chloro-1-isocyanato-4-methoxybenzene** (10 mmol)
  - Solvent: Anhydrous Toluene or Xylene.
- Procedure:

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- Step 1: Dissolve 2,6-difluorobenzamide in 20 mL of anhydrous toluene in a round-bottom flask equipped with a reflux condenser.
- Step 2: Add **2-chloro-1-isocyanato-4-methoxybenzene** dropwise under a nitrogen atmosphere.
- Step 3: Reflux the mixture at 110°C for 6–8 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Step 4: Cool to room temperature. The product will precipitate as a white crystalline solid.
- Step 5: Filter and wash with cold ethanol. Recrystallize from DMF/Ethanol to achieve >98% purity.

- Validation:
  - IR: Look for carbonyl stretch at ~1680 cm^{-1} and NH stretch at ~3300 cm^{-1}.
  - Melting Point: Expected range 195–200°C.

Protocol B: In Vitro Chitin Synthase Inhibition Assay

Objective: To quantify the bioactivity of the synthesized derivative.

- Preparation: Extract integument from Tribolium castaneum larvae to obtain crude chitin synthase.
- Incubation:
  - Mix enzyme extract with substrate (UDP-[14C]N-acetylglucosamine).
  - Add test compound (dissolved in DMSO) at concentrations 0.1, 1, 10, 100 µM.
- Quantification:
  - Incubate at 30°C for 90 mins.
  - Stop reaction with 10% TCA.

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- Filter the radiolabeled chitin on glass fiber filters.
- Measure radioactivity via liquid scintillation counting.

- Calculation: Calculate IC50 based on % inhibition relative to DMSO control.

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